

Personal protective equipment for handling 3-Ethylcyclopentanone

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Compound of Interest

Compound Name: 3-Ethylcyclopentanone

Cat. No.: B081463

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Essential Safety and Handling Guide for 3-Ethylcyclopentanone

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Ethylcyclopentanone**. It includes detailed operational procedures and disposal plans to ensure laboratory safety and proper chemical management.

Chemical Properties and Hazards

3-Ethylcyclopentanone is a flammable liquid and vapor that can cause skin and eye irritation. It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.[1]

Property	Value	Source(s)
Molecular Formula	C7H12O	[2][3][4][5]
Molecular Weight	112.17 g/mol	[2][3][4][6]
CAS Number	10264-55-8	[2][3][4][5]
Appearance	Liquid	[2]
Boiling Point	171°C	[3]
Flash Point	31°C (88°F)	[3]
Solubility	Soluble in water	[2][5]
Hazard Class	3 (Flammable Liquid)	[2][3]
Packing Group	III	[2][3]
GHS Hazard Statements	H226: Flammable liquid and vapor	[6]
H315: Causes skin irritation		
H319: Causes serious eye irritation		

Operational Plan: Step-by-Step Handling Procedure

A thorough hazard assessment should be conducted for specific laboratory operations to ensure the appropriate safety measures are in place.[7]

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[8]
- Ensure an emergency eyewash station and safety shower are readily accessible.
- Remove all potential ignition sources from the handling area, including sparks, open flames, and hot surfaces.[1][8]
- Use non-sparking tools and explosion-proof electrical equipment.[8]

- Ground and bond containers and receiving equipment to prevent static discharge.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles that meet the ANSI Z.87.1 standard.^[9] A face shield should be worn over safety glasses for operations with a risk of splashing or explosion.^{[7][9]}
- Hand Protection: Wear disposable nitrile or neoprene gloves.^[9] Always inspect gloves for any signs of degradation before use and dispose of them after contact with the chemical.^[9] For tasks with a higher risk of exposure, consider double-gloving.^[7]
- Body Protection: A flame-resistant lab coat (e.g., Nomex®) should be worn over cotton clothing.^[9] Ensure the lab coat is buttoned and fits properly to cover as much skin as possible.^[9] Long pants and closed-toe, closed-heel shoes are mandatory.^[9] Avoid polyester or acrylic clothing.^[9] For significant splash hazards, consider using chemical-resistant aprons or coveralls (e.g., Tychem®).^[10]
- Respiratory Protection: If engineering controls do not maintain exposure below permissible limits, a respirator is required.^[9] The type of respirator will depend on the specific hazard assessment.

3. Handling and Experimental Protocol:

- Keep the container tightly closed when not in use.^{[2][5][8]}
- Avoid contact with skin, eyes, and clothing.^[1]
- Do not breathe vapor or spray.^[1]
- After handling, wash your skin thoroughly.

4. Storage:

- Store in a cool, dry, and well-ventilated place.^{[2][5][8]}
- Keep the container tightly closed.^{[2][5][8]}

- Store away from strong oxidizing agents and sources of ignition.[1][2][5]

Emergency Procedures

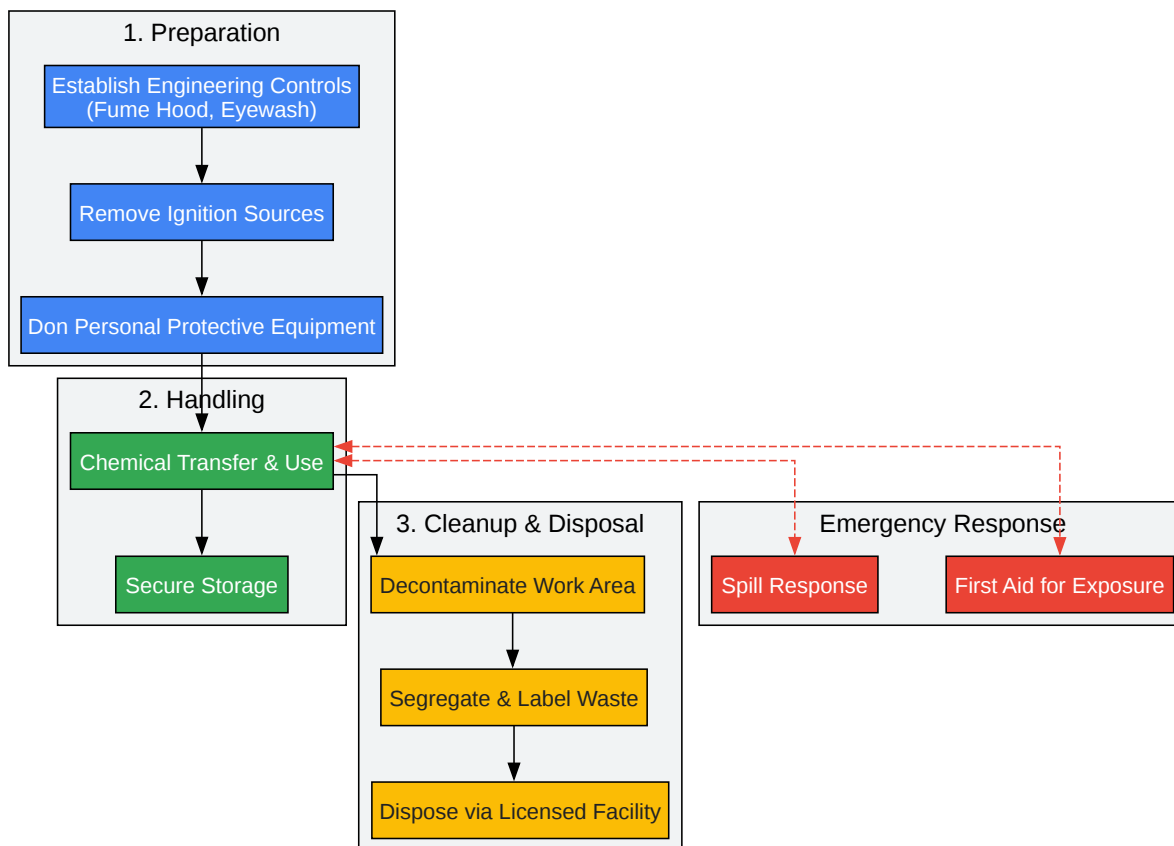
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical advice.
- Inhalation: Move the person to fresh air.[8] If breathing is difficult, provide oxygen.[8] Seek medical help if you feel unwell.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[8] Seek immediate medical attention.
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire. Firefighters should wear self-contained breathing apparatus.[1][8]
- Spill: Evacuate the area and remove all ignition sources.[8] Absorb the spill with an inert material such as sand or diatomaceous earth and place it in a suitable container for disposal.[1] Ventilate the affected area.[1]

Disposal Plan

- Dispose of **3-Ethylcyclopentanone** and its containers in accordance with all applicable local, state, and federal regulations.
- The material may be sent to a licensed chemical destruction facility.[8]
- Do not allow the chemical to enter drains or sewer systems.[1][8]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to prevent reuse before disposal in a sanitary landfill.[8]

Workflow for Handling 3-Ethylcyclopentanone

Safe Handling Workflow for 3-Ethylcyclopentanone



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Caption: Workflow for the safe handling of **3-Ethylcyclopentanone**.

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